

Understanding the Compound: Physicochemical and Hazardous Properties

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Compound of Interest

Compound Name: **Methyl 4-carbamothioylbenzoate**

Cat. No.: **B1610325**

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Methyl 4-carbamothioylbenzoate is a solid organic compound with the molecular formula C9H9NO2S.^[1] Its structure, featuring a thioamide group, is key to its potential biological activity and also dictates its primary hazards. Thioamides are known isosteres of amides and are of growing interest in medicinal chemistry.^[2] However, this functional group also warrants specific safety considerations.

Table 1: Physicochemical and Identification Data for **Methyl 4-carbamothioylbenzoate**

Property	Value	Source
CAS Number	80393-38-0	Sigma-Aldrich ^[1]
Molecular Formula	C9H9NO2S	Sigma-Aldrich ^[1]
Physical Form	Solid	Sigma-Aldrich ^[1]
Melting Point	185 - 186 °C	Sigma-Aldrich ^[1]

The primary known hazards associated with **methyl 4-carbamothioylbenzoate** are related to its acute toxicity.^[1] A thorough understanding of its GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classification is the foundation for safe handling.

Table 2: GHS Hazard Classification for **Methyl 4-carbamothioylbenzoate**

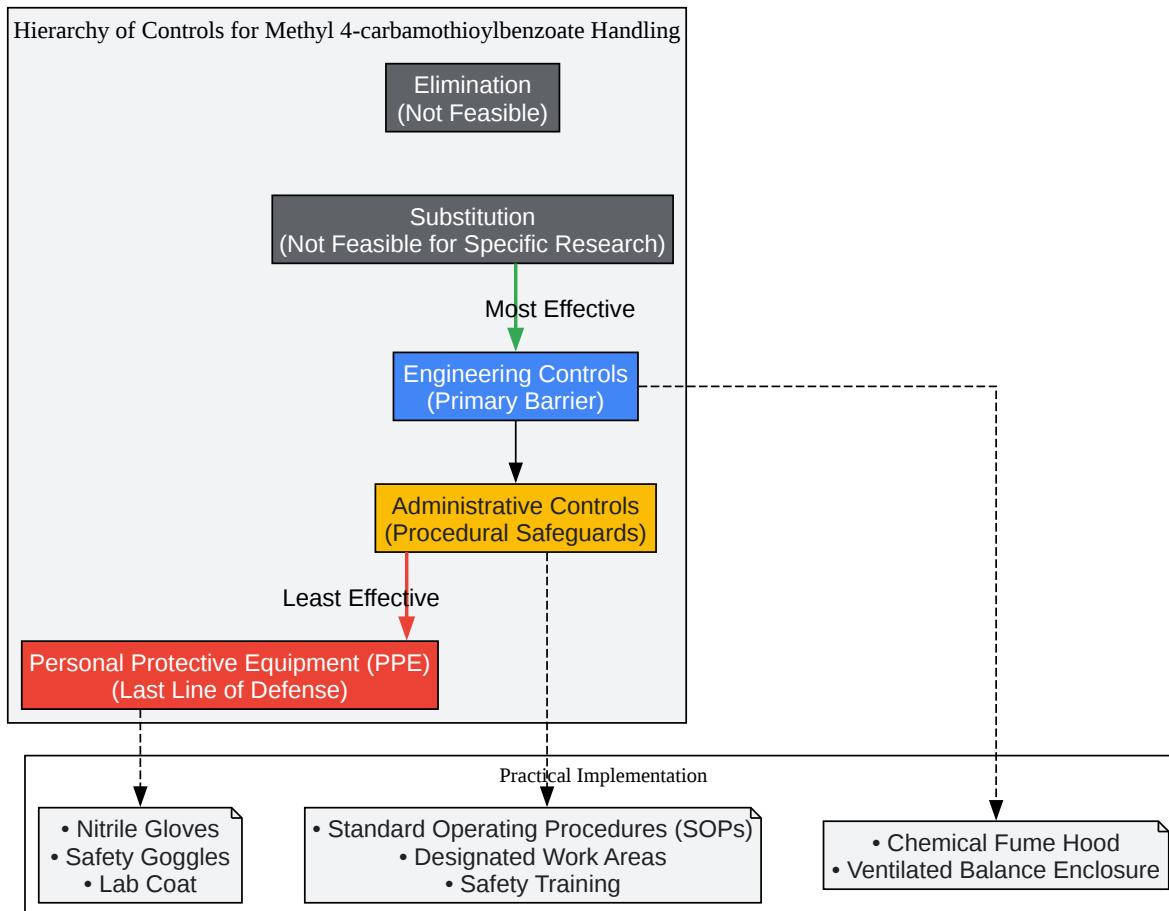
GHS Hazard Code	Hazard Statement	Signal Word	Pictogram
H302	Harmful if swallowed	Warning	 alt text
H312	Harmful in contact with skin	Warning	 alt text
H332	Harmful if inhaled	Warning	 alt text

Source: Sigma-Aldrich[1]

These classifications indicate that exposure via ingestion, skin contact, or inhalation of dust can lead to harmful health effects. The causality is linked to the compound's ability to interfere with biological systems upon absorption. Therefore, all handling procedures must be designed to prevent these routes of exposure.

The Hierarchy of Controls: A Proactive Approach to Safety

Effective risk management follows the hierarchy of controls, prioritizing the most effective measures. This framework is crucial for establishing a self-validating system of safety.

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Caption: Hierarchy of controls for mitigating exposure to **methyl 4-carbamothioylbenzoate**.

For a specific compound in a research context, elimination and substitution are often not feasible. Therefore, our focus is on robust engineering controls, stringent administrative

procedures, and appropriate personal protective equipment (PPE).

Core Experimental Protocols: Safe Handling from Receipt to Disposal

Receipt and Storage

Upon receipt, inspect the container for damage. The compound should be stored in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and bases.^[3] Keep the container tightly sealed to prevent accidental release and potential degradation, as some thioamides can exhibit instability during long-term storage.^[2]

Step-by-Step Storage Protocol:

- Verify the integrity of the received container.
- Log the compound into the chemical inventory.
- Store in a designated, well-ventilated cabinet for toxic solids.
- Ensure the storage area is separate from strong oxidizing agents and bases.
- Keep the container tightly closed when not in use.

Weighing and Solution Preparation

Due to the inhalation hazard (H332), all handling of the solid compound must be performed within a certified chemical fume hood or a ventilated balance enclosure to contain any airborne dust.

Step-by-Step Weighing Protocol:

- Preparation: Don appropriate PPE: a lab coat, nitrile gloves, and chemical safety goggles.
- Engineering Control: Perform all work within a chemical fume hood or ventilated enclosure.
- Dispensing: Carefully transfer the required amount of **methyl 4-carbamothioylbenzoate** from the stock container to a tared weigh boat or vial. Avoid creating dust by using gentle

scooping motions.

- Cleaning: Immediately after weighing, carefully clean any residual solid from the spatula and balance using a dampened wipe (with an appropriate solvent like ethanol or isopropanol) to prevent dust generation. Dispose of the wipe as hazardous waste.
- Container Sealing: Tightly reseal the primary stock container before removing it from the hood.

Step-by-Step Solution Preparation Protocol:

- Solvent Addition: Within the fume hood, add the desired solvent to the vessel containing the weighed solid.
- Dissolution: Cap the vessel and mix by swirling, vortexing, or sonicating until the solid is fully dissolved.
- Labeling: Clearly label the resulting solution with the compound name, concentration, solvent, date, and appropriate hazard pictograms.

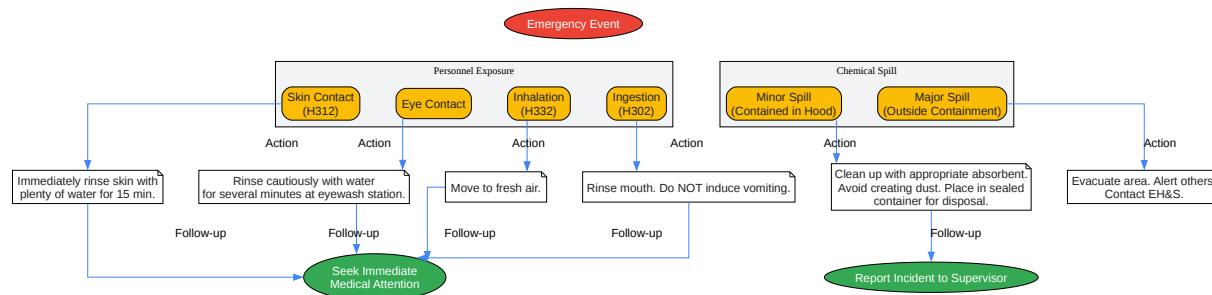
Personal Protective Equipment (PPE)

PPE is the final barrier between the researcher and the chemical. Its selection must directly address the identified hazards.

- Eye Protection: Chemical safety goggles are mandatory to protect against splashes or accidental dust exposure.
- Hand Protection: Nitrile gloves are recommended. Always check for signs of degradation or perforation before use. Wash hands thoroughly after removing gloves.
- Body Protection: A lab coat should be worn at all times in the laboratory. Ensure it is fully buttoned.

Emergency Procedures: A Validating System for Unexpected Events

Preparedness for accidental exposure or spills is a critical component of a self-validating safety system.



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